

Application Notes and Protocols for Sudoterb in Laboratory Research

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Sudoterb** (also known as LL3858), a potent anti-tubercular agent, in a laboratory setting. **Sudoterb** is an orally active compound that has demonstrated significant activity against Mycobacterium tuberculosis, including multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains. [1]

Chemical and Physical Properties

Sudoterb is a pyrrole derivative with the following properties:

Value	Reference
C29H28F3N5O	[2][3]
519.56 g/mol	[2][3]
676266-31-2	[2][3]
White to light yellow solid	[2]
Soluble in DMSO (up to 100 mg/mL)	[2]
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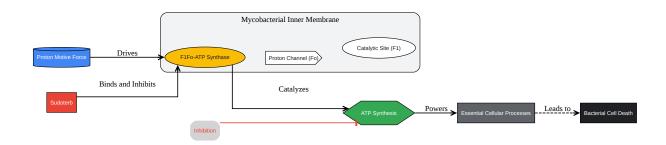


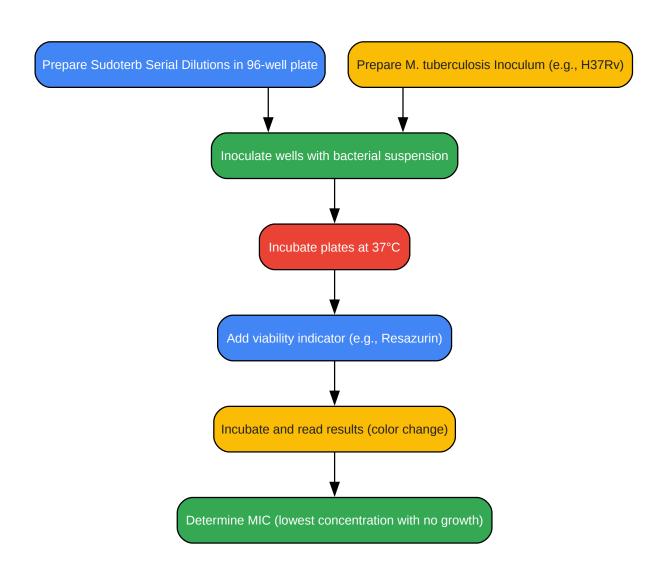
Mechanism of Action

Sudoterb's primary mechanism of action is the inhibition of the F1Fo-ATP synthase in Mycobacterium tuberculosis.[1][4] This enzyme is crucial for the production of ATP, the primary energy currency of the cell. By inhibiting ATP synthase, **Sudoterb** effectively depletes the bacterium's energy supply, leading to a halt in essential cellular processes and ultimately, cell death.[1][5] This targeted action makes it a promising candidate for anti-tuberculosis therapy.

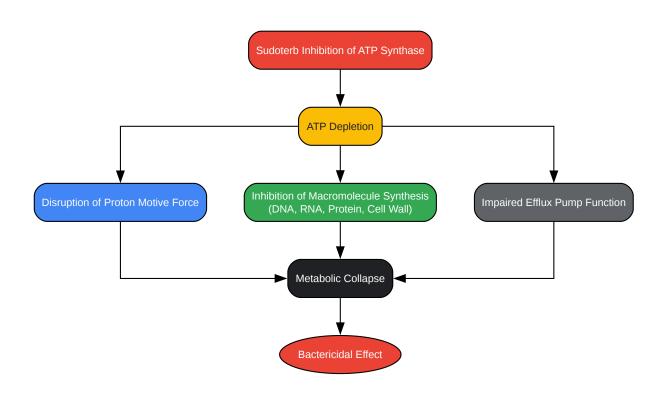
Below is a diagram illustrating the proposed mechanism of action:











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